

A Technical Guide to the Natural Sources of Non-Conjugated Hydroxy Fatty Acids

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Compound of Interest

Compound Name: *13-Hydroxy-6(Z),9(Z)-octadecadienoic acid*

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Introduction: The Growing Importance of Hydroxy Fatty Acids

Non-conjugated hydroxy fatty acids (HFAs) represent a versatile class of lipid molecules characterized by the presence of one or more hydroxyl groups along their aliphatic chain. Unlike their conjugated counterparts, the double bonds in these molecules are separated by more than one single bond. This structural feature imparts unique physicochemical properties, such as increased polarity, viscosity, and reactivity, making them valuable in a wide range of industrial and biomedical applications.[1] From biodegradable polymers and lubricants to cosmetics and potential therapeutic agents, the demand for sustainable sources of HFAs is on the rise.[2][3][4][5] This guide provides an in-depth exploration of the primary natural sources of these valuable compounds, their biosynthesis, extraction, and analysis, tailored for researchers, scientists, and professionals in drug development.

Part 1: A Survey of Natural Sources

Nature has devised multiple pathways for the synthesis of non-conjugated HFAs, primarily across the plant, microbial, and animal kingdoms. Each source offers a unique profile of these

fascinating molecules.

Plant-Derived Hydroxy Fatty Acids: The Prominence of Castor Oil

The plant kingdom is a rich reservoir of diverse fatty acids, with some species specializing in the production of HFAs. The most commercially significant plant-derived HFA is ricinoleic acid (12-hydroxy-9-octadecenoic acid), which constitutes up to 90% of the fatty acid content in castor oil, extracted from the seeds of *Ricinus communis*.^{[6][7][8][9]} The presence of a hydroxyl group and a double bond makes ricinoleic acid a highly versatile and valuable oleochemical.^{[1][6]}

While castor oil is the most concentrated source, other plant oils contain lower amounts of ricinoleic acid. For instance, it is found in cottonseed oil (0.27%) and soybean oil (0.03%).^[10] The seeds of *Jatropha gossypifolia* and *Hevea brasiliensis* are also notable for their significant ricinoleic acid content, reaching approximately 18%.^[10]

In addition to ricinoleic acid, plants produce a variety of other HFAs. For example, ω -hydroxy fatty acids with chain lengths from C16 to C26 are found in the lipid polyesters of *Arabidopsis* and *Brassica* seeds.^[10] These compounds are also major components of cutin and suberin, the protective biopolymers in the outer layers of plants.^[10]

Microbial Production: A Versatile and Engineered Source

Microorganisms, including bacteria, yeasts, and fungi, are a highly promising and adaptable source of a wide array of HFAs.^[3] They can produce these compounds through the oxidation of fatty acids at the terminal carbon or within the acyl chain, leading to the formation of α -HFAs, β -HFAs, mid-chain HFAs, and ω -HFAs, as well as di- and tri-HFAs.^[3]

Microbial fatty acid-hydroxylation is primarily carried out by several key enzyme families:

- P450 monooxygenases: These enzymes are known for their ability to introduce hydroxyl groups at various positions on the fatty acid chain.

- Lipoxygenases: These enzymes typically catalyze the dioxygenation of polyunsaturated fatty acids.
- Hydratases: These enzymes add a water molecule across a double bond to form a hydroxyl group.[2][4] For example, *Nocardia cholesterolicum* can hydrate linoleic acid to produce 10-hydroxy-12(Z)-octadecenoic acid.[1]
- 12-Hydroxylase: This enzyme is responsible for the production of 12-hydroxystearic acid.[2]
- Diol synthase: This enzyme synthesizes dihydroxy fatty acids.[2]

The yeast *Starmerella bombicola* is a notable example of a microorganism that can be metabolically engineered to produce high titers of (ω -1)-linked hydroxy fatty acids.[11] By blocking competing metabolic pathways, researchers have achieved production levels of up to 17.39 g/L.[11]

Animal-Derived Hydroxy Fatty Acids: Key Components of Sphingolipids

In mammals, non-conjugated HFAs, particularly 2-hydroxy fatty acids (2-HFAs), are integral components of a specific class of sphingolipids.[12][13][14] These 2-hydroxylated sphingolipids are found in most eukaryotic organisms and are particularly abundant in the nervous system, epidermis, and kidneys.[13][15]

The synthesis of 2-HFAs is catalyzed by the enzyme fatty acid 2-hydroxylase (FA2H), which introduces a hydroxyl group at the C-2 position of a fatty acid.[12][13] These 2-HFAs are then incorporated into the ceramide backbone of various sphingolipids.[12] The presence of the 2-hydroxyl group significantly influences the biophysical properties of these sphingolipids and their roles in cellular processes.[12]

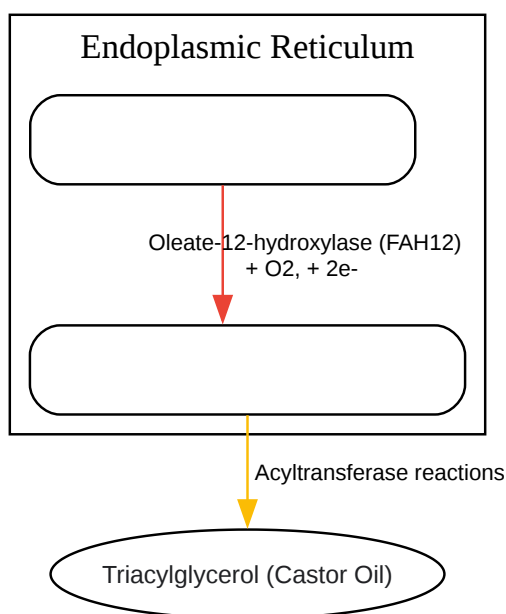
One important example is 2-hydroxytetraacosanoic acid (cerebronic acid), a key constituent of cerebrosides, which are glycosphingolipids vital for the structure and function of the myelin sheath that insulates nerve fibers.[10][16][17][18]

Part 2: Biosynthetic Pathways

The synthesis of non-conjugated HFAs involves distinct enzymatic pathways in plants, microbes, and animals. Understanding these pathways is crucial for optimizing production and exploring their biological functions.

Biosynthesis of Ricinoleic Acid in *Ricinus communis*

The biosynthesis of ricinoleic acid in castor beans begins with oleic acid. The key enzyme in this process is a fatty acid hydroxylase that is a variant of the $\Delta 12$ -oleic acid desaturase (FAD2).[19] This enzyme, known as oleate-12-hydroxylase, introduces a hydroxyl group at the 12th carbon of oleic acid.[20] Importantly, the substrate for this reaction is oleic acid esterified to the sn-2 position of phosphatidylcholine in the endoplasmic reticulum membrane.[21] Molecular oxygen is the source of the hydroxyl oxygen.[20]



Biosynthesis of Ricinoleic Acid in Castor Beans

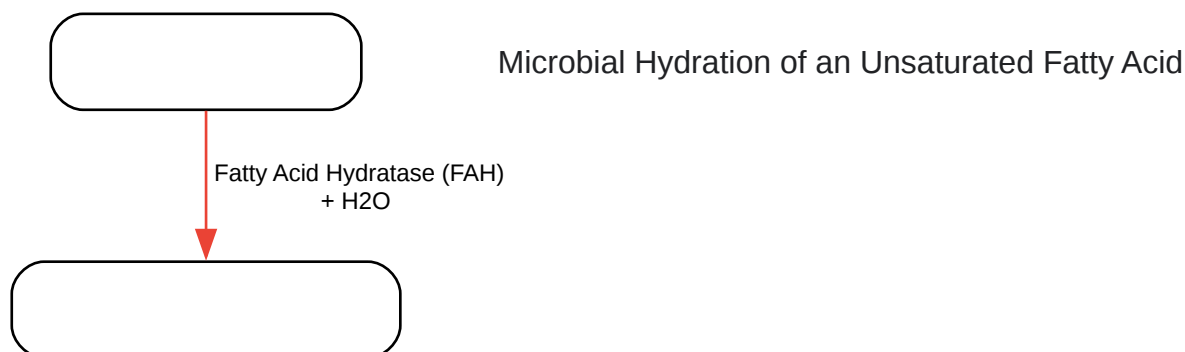
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Caption: Biosynthesis of Ricinoleic Acid in Castor Beans.

Microbial Hydroxylation Pathways

Microbes employ a diverse set of enzymes to produce HFAs. The specific pathway depends on the microorganism and the substrate fatty acid. One well-studied pathway is the hydration of

unsaturated fatty acids by fatty acid hydratases (FAHs). These enzymes catalyze the addition of water to a carbon-carbon double bond.[4]

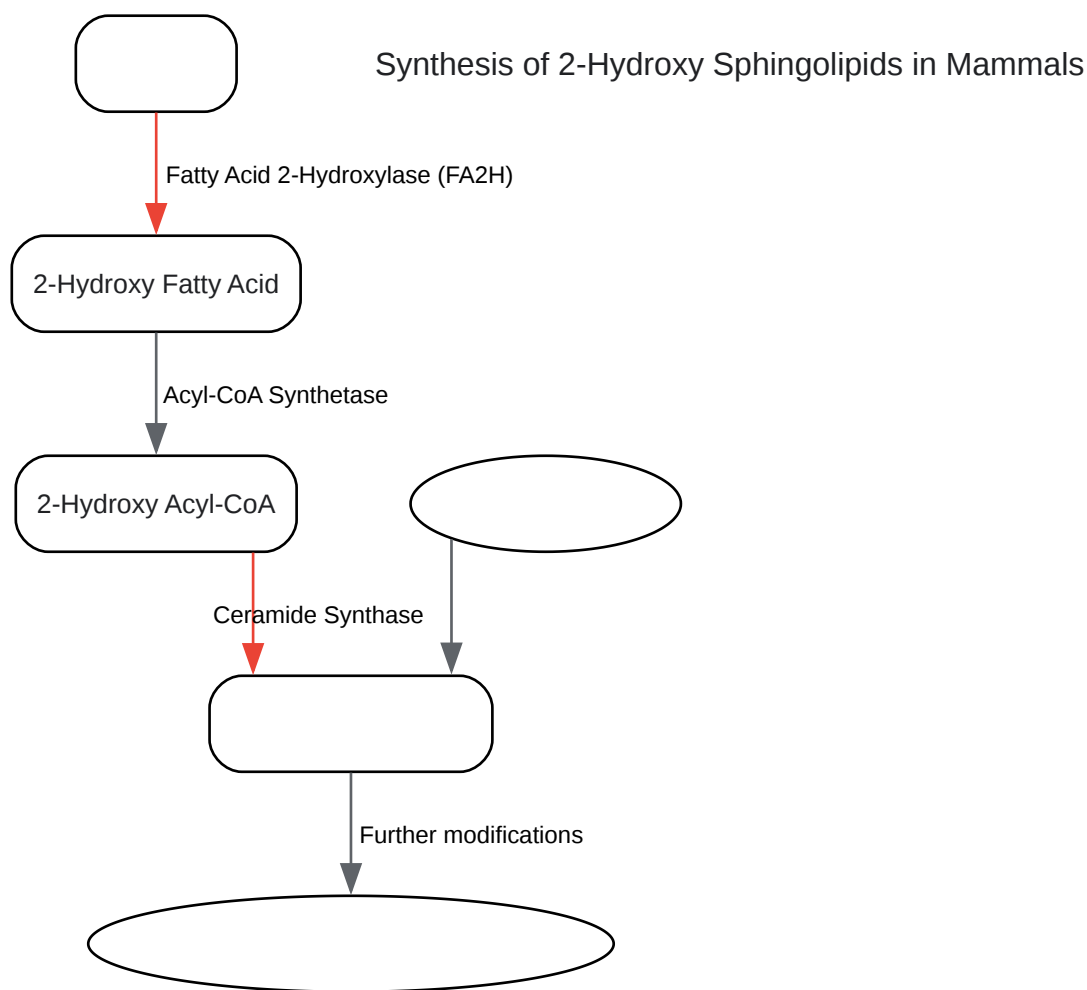


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Caption: Microbial Hydration of an Unsaturated Fatty Acid.

Synthesis of 2-Hydroxy Sphingolipids in Mammals

The synthesis of 2-hydroxy sphingolipids in mammals is initiated by the action of fatty acid 2-hydroxylase (FA2H). This enzyme hydroxylates a fatty acid, which is then activated to its CoA ester. This 2-hydroxy acyl-CoA is subsequently transferred to a sphingoid base by ceramide synthase to form a 2-hydroxy ceramide. This molecule then serves as a precursor for more complex 2-hydroxylated sphingolipids.[14]



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Caption: Synthesis of 2-Hydroxy Sphingolipids in Mammals.

Part 3: Extraction and Purification Protocols

The choice of extraction and purification methods for non-conjugated HFAs depends on the source material and the desired purity of the final product.

Extraction from Plant Seeds (e.g., Castor Beans)

A common method for extracting oil from castor beans is the Soxhlet method using a non-polar solvent like hexane.[8]

Protocol: Soxhlet Extraction of Castor Oil

- Preparation: Grind the castor seeds into a fine powder to increase the surface area for extraction.
- Extraction: Place the ground seeds in a thimble and extract with hexane in a Soxhlet apparatus for several hours.
- Solvent Removal: Remove the hexane from the extracted oil using a rotary evaporator.
- Purification: The crude oil can be further purified by degumming, neutralization, and bleaching to remove phospholipids, free fatty acids, and pigments.

Purification of Hydroxy Fatty Acids

For higher purity, HFAs can be isolated from the oil or microbial culture through a series of steps.

Protocol: General Purification of Hydroxy Fatty Acids

- Saponification: Hydrolyze the triacylglycerols or other esters in the crude extract using an alkali (e.g., potassium hydroxide in ethanol) to yield free fatty acids.
- Acidification: Acidify the mixture with a mineral acid (e.g., HCl) to protonate the fatty acids.
- Solvent Extraction: Extract the free fatty acids into an organic solvent such as hexane or diethyl ether.[\[22\]](#)
- Crystallization: Dissolve the fatty acid mixture in a suitable solvent (e.g., hexane) and cool to a low temperature (e.g., -25°C) to crystallize the more saturated and higher melting point HFAs.[\[23\]](#)
- Chromatography: For very high purity, employ chromatographic techniques such as column chromatography or high-performance liquid chromatography (HPLC).

Part 4: Analytical Methodologies

The accurate identification and quantification of non-conjugated HFAs are critical for both research and industrial applications. The primary analytical techniques employed are gas

chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[\[24\]](#)[\[25\]](#)[\[26\]](#)

Analytical Technique	Sample Preparation	Derivatization	Advantages	Limitations
GC-MS	Saponification and extraction of free fatty acids.	Esterification (e.g., to fatty acid methyl esters - FAMES) and silylation of the hydroxyl group (e.g., to trimethylsilyl - TMS ethers). [26] [27]	High resolution, excellent sensitivity, and established libraries for identification. [26]	Requires derivatization, not suitable for intact lipids.
LC-MS	Solvent extraction (e.g., Bligh-Dyer method) and solid-phase extraction (SPE). [24]	Often not required for free fatty acids, but can be used for improved sensitivity.	High sensitivity, suitable for intact lipids, and can handle complex mixtures. [24] [25]	Isomer separation can be challenging. [24] [25]

Protocol: GC-MS Analysis of Hydroxy Fatty Acids

- **Lipid Extraction:** Extract total lipids from the sample using a method like the Bligh-Dyer procedure.
- **Saponification and Methylation:** Saponify the lipid extract and then methylate the resulting free fatty acids to form FAMES using a reagent like BF₃-methanol.
- **Silylation:** Derivatize the hydroxyl groups of the HFA-FAMES to TMS ethers using a silylating agent (e.g., BSTFA).
- **GC-MS Analysis:** Inject the derivatized sample into the GC-MS system. The separation is achieved on a capillary column, and the mass spectrometer provides fragmentation patterns

for identification.

- Quantification: Use an appropriate internal standard (e.g., a deuterated HFA) for accurate quantification.[\[27\]](#)

Part 5: Biological Activities and Therapeutic Potential

Recent research has unveiled a range of biological activities for non-conjugated HFAs and their derivatives, highlighting their therapeutic potential.

- Anti-inflammatory and Anti-diabetic Effects: Fatty acid esters of hydroxy fatty acids (FAHFAs) are a class of endogenous lipids with demonstrated anti-diabetic and anti-inflammatory properties.[\[25\]](#)[\[28\]](#)[\[29\]](#) For instance, palmitic acid hydroxy stearic acids (PAHSAs) have been shown to improve glucose tolerance and insulin sensitivity in mice.[\[28\]](#)
- Cell Signaling: HFAs that are components of sphingolipids play crucial roles in cell signaling pathways.[\[13\]](#)
- Antibiotic and Anticancer Activities: Some microbially produced HFAs have exhibited antibiotic, anti-inflammatory, and anticancer properties.[\[2\]](#)

The diverse biological activities of different HFA isomers suggest the potential for developing targeted therapies for metabolic and immune-mediated diseases.[\[28\]](#)

Part 6: Industrial Applications

The unique chemical properties of non-conjugated HFAs make them valuable raw materials in various industries.[\[1\]](#)

- Polymers: The hydroxyl group provides a reactive site for polymerization, making HFAs useful in the production of biodegradable plastics and nylons.[\[1\]](#)
- Lubricants and Greases: The high viscosity and lubricity of HFA-containing oils, like castor oil, make them ideal for high-performance lubricants.[\[1\]](#)[\[6\]](#)

- Cosmetics and Personal Care: HFAs and their derivatives are used as emulsifiers, emollients, and stabilizers in a variety of cosmetic products.[1][10]
- Coatings and Inks: They are also utilized in the manufacturing of paints, varnishes, and printing inks.[7][10]

Conclusion and Future Outlook

Non-conjugated hydroxy fatty acids are a class of naturally occurring lipids with significant and expanding applications in both industry and medicine. While plant sources like castor oil remain a major commercial source, microbial production offers a highly flexible and scalable platform for generating a diverse range of these valuable molecules. Further research into the enzymatic pathways of HFA biosynthesis will undoubtedly lead to the development of novel and more efficient production methods. The continued exploration of their biological activities holds great promise for the development of new therapeutic agents for a variety of diseases.

References

- Kim, J., & Oh, D. K. (2013).
- Hou, C. T. (2009). Production of Hydroxy Fatty Acids by Biocatalysis. In *Lipid Biotechnology* (pp. 213-231). AOCS Press.
- National Center for Biotechnology Inform
- Wang, L., et al. (2013). Production of long-chain hydroxy fatty acids by microbial conversion. PubMed.
- Karas, M., et al. (2020). Analytical Methods for the Determination of Fatty Acid Esters of Hydroxy Fatty Acids (FAHFAs) in Biological Samples, Plants and Foods. PMC - NIH.
- G. R. O'Shea Company. (n.d.). Castor Oil and its Chemistry.
- Anjel, S., et al. (2016). Chemical characterization and oxidative stability of castor oil grown in Morocco. Agritrop.
- Salimon, J., et al. (2010). Fatty Acid Composition and Physicochemical Properties of Malaysian Castor Bean *Ricinus communis* L. Seed Oil. Universiti Kebangsaan Malaysia.
- Guerfal, M., et al. (2019). Production of long-chain hydroxy fatty acids by *Starmerella bombicola*. PubMed.
- Omari, A., et al. (2015). Fatty Acid Profile and Physico-Chemical Parameters of Castor Oils in Tanzania. Scirp.org.
- Heng, Y. C., et al. (2022). Expanding the biosynthesis spectrum of hydroxy fatty acids: unleashing the potential of novel bacterial fatty acid hydratases. *Biotechnology for Biofuels and Bioproducts*.

- James, A. T., et al. (1965). THE BIOSYNTHESIS OF RICINOLEIC ACID. PubMed.
- Cyberlipid. (n.d.).
- Karas, M., et al. (2020). Analytical Methods for the Determination of Fatty Acid Esters of Hydroxy Fatty Acids (FAHFAs) in Biological Samples, Plants and Foods. PubMed.
- James, A. T., et al. (1965). The biosynthesis of ricinoleic acid. PMC - NIH.
- Hama, H. (2010). Hydroxylated Fatty Acids: The Role of the Sphingomyelin Synthase and the Origin of Selectivity. MDPI.
- Zhou, Y., et al. (2022).
- Cahoon, E. B. (2002). Biosynthesis of Ricinoleic Acid for Castor-Oil Production. In Lipid Biotechnology (pp. 143-154). Taylor & Francis eBooks.
- Broun, P. (1997). Ricinoleic acid biosynthesis in *Ricinus communis*. ProQuest.
- Beier, S., et al. (2021). Fatty Acid Hydratases: Versatile Catalysts to Access Hydroxy Fatty Acids in Efficient Syntheses of Industrial Interest. MDPI.
- Hama, H. (2010). Fatty acid 2-Hydroxylation in mammalian sphingolipid biology. PubMed - NIH.
- Smolecule. (n.d.). Buy 2-Hydroxytetracosanoic acid | 544-57-0.
- Morrow, J. D., & Roberts, L. J. (1991). Quantitative determination of hydroxy fatty acids as an indicator of in vivo lipid peroxidation: gas chromatography-mass spectrometry methods. PubMed.
- Li, Q., & Franke, A. A. (2020). Conventional and Current Methods for the Analysis of Hydroxy Fatty Acids. In Lipidomics (pp. 229-270). Royal Society of Chemistry.
- Hama, H. (2010). Fatty Acid 2-Hydroxylation in Mammalian Sphingolipid Biology. PMC - PubMed Central.
- Nagano, M., et al. (2022). Sphingolipids with 2-hydroxy fatty acids aid in plasma membrane nanodomain organization and oxidative burst.
- Eckhardt, M. (2023). Fatty Acid 2-Hydroxylase and 2-Hydroxylated Sphingolipids: Metabolism and Function in Health and Diseases. PMC - PubMed Central.
- Isbell, T. A., & Abbott, T. P. (2010).
- CymitQuimica. (n.d.). CAS 544-57-0: 2-Hydroxytetracosanoic acid.
- Wong, J. W., & Chen, G. Q. (2023). Sustainable Biosynthesis of Diverse Fatty Acid Esters of Hydroxy Fatty Acids (FAHFAs) for Industrial Production.
- Alfa Chemistry. (n.d.). CAS 544-57-0 2-Hydroxytetracosanoic acid.
- Li, Q., & Franke, A. A. (2020).
- National Center for Biotechnology Information. (n.d.). 2-Hydroxytetracosanoic acid. PubChem.
- Syed, I., et al. (2021).
- Burgal, J., et al. (2008). Metabolic engineering of hydroxy fatty acid production in plants: RcDGAT2 drives dramatic increases in ricinoleate levels in seed oil. PMC - PubMed Central.

- Li, Y., et al. (2024).
- Cahoon, E. B. (2022). the structures and biosynthesis of specialized fatty acid natural products in plants. UNL Digital Commons.
- Swern, D. (1945). Production of hydroxy fatty acids.
- Radin, N. S. (1965).
- Wikipedia. (n.d.). β -Hydroxybutyric acid.
- Poirier, Y., et al. (2004). Impact of Unusual Fatty Acid Synthesis on Futile Cycling through β -Oxidation and on Gene Expression in Transgenic Plants. PMC - NIH.
- Chen, B., et al. (2026). Overview of conjugated and unconjugated fatty acids and their biological impacts. ScienceDirect.
- Li, X., et al. (2022). A Comprehensive Review on Medium- and Long-Chain Fatty Acid-Derived Metabolites: From Energy Sources to Metabolic Signals. MDPI.
- Li, N., et al. (2020).
- Cermola, F., et al. (2021). Synthesis of α -Hydroxy Fatty Acids from Fatty Acids by Intermediate α -Chlorination with TCCA under Solvent. American Chemical Society.

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Sources

- 1. gsartor.org [gsartor.org]
- 2. Production of hydroxy fatty acids by microbial fatty acid-hydroxylation enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Production of long-chain hydroxy fatty acids by microbial conversion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. d-nb.info [d-nb.info]
- 5. mdpi.com [mdpi.com]
- 6. chem.uwec.edu [chem.uwec.edu]
- 7. agritrop.cirad.fr [agritrop.cirad.fr]
- 8. ukm.my [ukm.my]
- 9. Fatty Acid Profile and Physico-Chemical Parameters of Castor Oils in Tanzania [scirp.org]

- [10. Hydroxy fatty acids | Cyberlipid \[cyberlipid.gerli.com\]](#)
- [11. Production of long-chain hydroxy fatty acids by *Starmerella bombicola* - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
- [13. Fatty acid 2-Hydroxylation in mammalian sphingolipid biology - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Fatty Acid 2-Hydroxylation in Mammalian Sphingolipid Biology - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. Fatty Acid 2-Hydroxylase and 2-Hydroxylated Sphingolipids: Metabolism and Function in Health and Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. Buy 2-Hydroxytetracosanoic acid | 544-57-0 \[smolecule.com\]](#)
- [17. CAS 544-57-0: 2-Hydroxytetracosanoic acid | CymitQuimica \[cymitquimica.com\]](#)
- [18. 2-Hydroxytetracosanoic acid | C₂₄H₄₈O₃ | CID 102430 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [19. Impact of Unusual Fatty Acid Synthesis on Futile Cycling through \$\beta\$ -Oxidation and on Gene Expression in Transgenic Plants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. Ricinoleic acid biosynthesis in *Ricinus communis* - ProQuest \[proquest.com\]](#)
- [21. Metabolic engineering of hydroxy fatty acid production in plants: RcDGAT2 drives dramatic increases in ricinoleate levels in seed oil - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. US2367050A - Production of hydroxy fatty acids - Google Patents \[patents.google.com\]](#)
- [23. CA2762224C - Recovery and purification of hydroxy fatty acids from source oils - Google Patents \[patents.google.com\]](#)
- [24. Analytical Methods for the Determination of Fatty Acid Esters of Hydroxy Fatty Acids \(FAHFAs\) in Biological Samples, Plants and Foods - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [25. Analytical Methods for the Determination of Fatty Acid Esters of Hydroxy Fatty Acids \(FAHFAs\) in Biological Samples, Plants and Foods - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [26. books.rsc.org \[books.rsc.org\]](#)
- [27. Quantitative determination of hydroxy fatty acids as an indicator of in vivo lipid peroxidation: gas chromatography-mass spectrometry methods - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [28. Distinct biological activities of isomers from several families of branched fatty acid esters of hydroxy fatty acids \(FAHFAs\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 29. Fatty acid esters of hydroxy fatty acids: A potential treatment for obesity-related diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
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